

Safe Disposal of 3-Amino-2,6-dibromopyridine: A Comprehensive Guide

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Compound of Interest

Compound Name: 3-Amino-2,6-dibromopyridine

Cat. No.: B189410

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For immediate reference, the proper disposal of **3-Amino-2,6-dibromopyridine** requires its classification and segregation as halogenated organic waste, followed by transfer to a licensed hazardous waste disposal facility. This guide provides detailed procedures to ensure the safe handling and disposal of this compound, protecting both laboratory personnel and the environment.

Key Safety and Handling Information

Prior to any handling or disposal procedures, it is crucial to be aware of the hazards associated with **3-Amino-2,6-dibromopyridine**. This compound is known to cause skin and serious eye irritation, and may also cause respiratory irritation.^{[1][2]} Always handle this chemical in a well-ventilated area or a chemical fume hood.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.^[1]
- Hand Protection: Use chemical-resistant gloves (e.g., nitrile).
- Skin and Body Protection: Wear a lab coat and long-sleeved clothing.^[1]

Quantitative Data Summary

For quick reference, the key physical and chemical properties of **3-Amino-2,6-dibromopyridine** are summarized in the table below.

Property	Value
Molecular Formula	C ₅ H ₄ Br ₂ N ₂
Molecular Weight	251.91 g/mol [2]
Appearance	White to light yellow or dark green powder/crystal
Melting Point	147°C to 148°C[2]
CAS Number	39856-57-0[2][3]

Step-by-Step Disposal Protocol

The recommended method for the disposal of **3-Amino-2,6-dibromopyridine** is through a licensed hazardous waste disposal company.[4] In-lab chemical treatment is not advised due to the potential for hazardous reactions.[4]

1. Waste Identification and Segregation:

- Identify all waste streams containing **3-Amino-2,6-dibromopyridine**, including unused product, contaminated labware (e.g., pipette tips, weighing paper), and solutions.
- Crucially, this compound must be segregated as "Halogenated Organic Waste." [4] Do not mix it with non-halogenated chemical waste, as this can complicate the disposal process and increase costs.[4]

2. Waste Collection and Containment:

- Solid Waste:
 - Collect all solid **3-Amino-2,6-dibromopyridine** waste and contaminated materials in a designated, sealable, and chemically compatible container. A high-density polyethylene (HDPE) container is a suitable choice.[4]
 - The container must be clearly labeled as "Halogenated Organic Waste" and should also list "**3-Amino-2,6-dibromopyridine**" as a component.

- Keep the container closed except when adding waste.[\[4\]](#)
- Liquid Waste:
 - For solutions containing **3-Amino-2,6-dibromopyridine**, use a dedicated, leak-proof, and shatter-resistant waste container.
 - This container must also be clearly labeled "Halogenated Organic Liquid Waste" with the chemical name listed.
 - Do not fill containers to more than 80% capacity to allow for vapor expansion.[\[4\]](#)

3. Storage and Disposal:

- Store the sealed and labeled waste containers in a cool, dry, and well-ventilated area, away from incompatible materials.
- Arrange for the collection of the waste by a licensed hazardous waste disposal company. Follow all local, state, and federal regulations for the transportation and disposal of hazardous materials.

Emergency Procedures

In case of accidental release or exposure, follow these first aid measures:

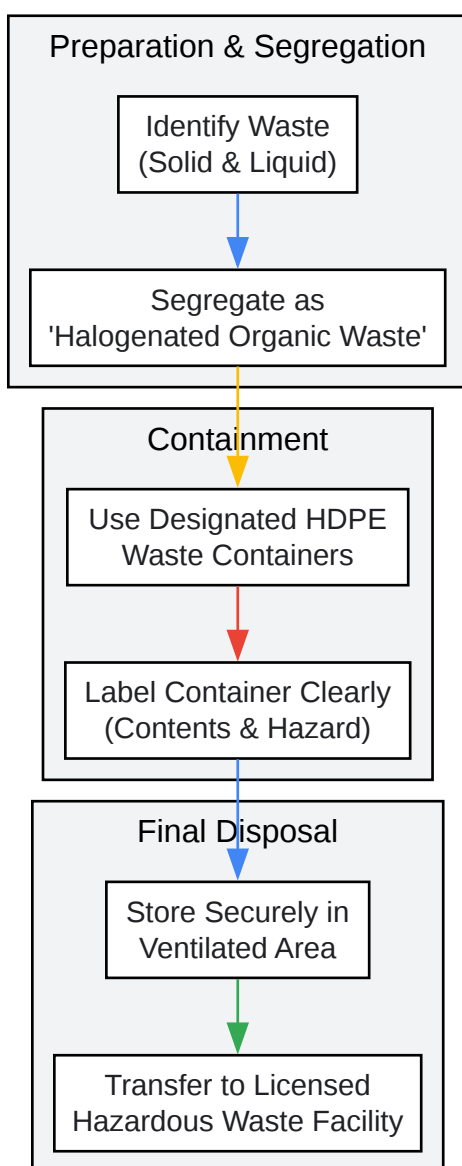
- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[\[1\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician.[\[1\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.[\[1\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[\[1\]](#)

For spills, sweep up the solid material and place it into a suitable, closed container for disposal.

[1]

Disposal Workflow Diagram

3-Amino-2,6-dibromopyridine Disposal Workflow



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Caption: Disposal workflow for **3-Amino-2,6-dibromopyridine**.

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